

Synthesis and Purification of Ferulic Acid 4-O-Sulfate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ferulic acid 4-O-sulfate*

Cat. No.: *B10854872*

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Introduction

Ferulic acid, a ubiquitous phenolic compound found in plant cell walls, and its metabolites are of significant interest in the fields of nutrition, pharmacology, and drug development due to their antioxidant and anti-inflammatory properties. **Ferulic acid 4-O-sulfate** is a major metabolite of ferulic acid in humans and has been the subject of research to understand its biological activities. This document provides detailed application notes and protocols for the chemical synthesis and purification of **Ferulic acid 4-O-sulfate**, offering a practical guide for researchers in need of this compound for their studies.

Data Presentation

Table 1: Physicochemical Properties of Ferulic Acid 4-O-Sulfate

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₇ S	--INVALID-LINK--
Molecular Weight	274.25 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
CAS Number	86321-29-1	--INVALID-LINK--

Table 2: Key Experimental Parameters for the Synthesis of Ferulic Acid 4-O-Sulfate

Parameter	Description
Starting Material	Ferulic Acid
Reagent	Sulfur Trioxide Pyridine Complex
Solvent	Anhydrous Pyridine
Reaction Temperature	0 °C to Room Temperature
Reaction Time	Several hours
Purification Method	Column Chromatography

Experimental Protocols

Synthesis of Ferulic Acid 4-O-Sulfate

This protocol is based on established methods for the sulfation of phenolic compounds.

Materials:

- Ferulic Acid (99%)
- Sulfur Trioxide Pyridine Complex (SO₃·py)
- Anhydrous Pyridine
- Dichloromethane (DCM), anhydrous
- Sodium Bicarbonate (NaHCO₃), saturated solution
- Hydrochloric Acid (HCl), 1M
- Sodium Sulfate (Na₂SO₄), anhydrous
- Silica Gel for column chromatography

- Solvents for chromatography (e.g., ethyl acetate, hexane, methanol)

Procedure:

- **Dissolution of Starting Material:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve ferulic acid (1 equivalent) in anhydrous pyridine.
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Addition of Sulfating Agent:** Slowly add sulfur trioxide pyridine complex (1.1 to 1.5 equivalents) portion-wise to the stirred solution, maintaining the temperature at 0 °C.
- **Reaction:** Allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully quench the reaction by pouring the mixture into ice-cold water.
- **Acidification:** Acidify the aqueous mixture to a pH of approximately 2-3 using 1M HCl.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate or a mixture of dichloromethane and isopropanol (3:1, v/v). Repeat the extraction three times.
- **Washing:** Combine the organic layers and wash sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

Purification of Ferulic Acid 4-O-Sulfate

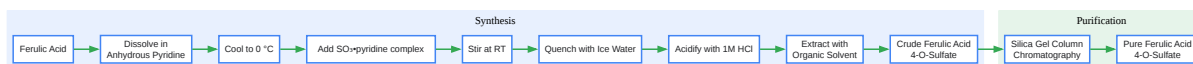
The crude product is purified by column chromatography.

Procedure:

- **Column Preparation:** Prepare a silica gel column using a suitable solvent system (e.g., a gradient of methanol in dichloromethane or ethyl acetate in hexane).

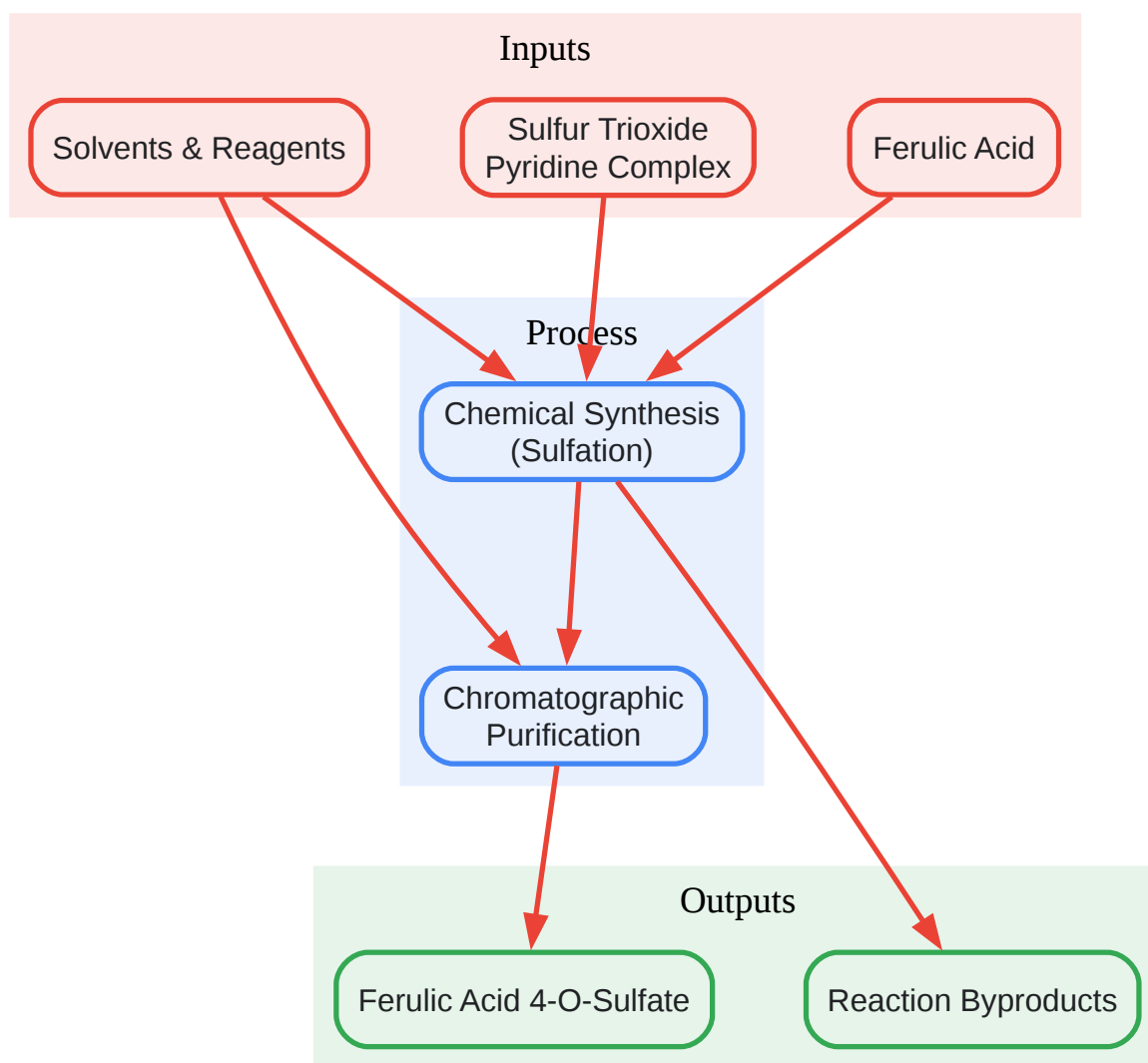
- Loading: Dissolve the crude product in a minimal amount of the chromatography eluent and load it onto the column.
- Elution: Elute the column with the chosen solvent system. Collect fractions and monitor by TLC to identify the fractions containing the desired product.
- Concentration: Combine the pure fractions and remove the solvent under reduced pressure to yield purified **Ferulic acid 4-O-sulfate**.
- Characterization: Characterize the final product by appropriate analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity. A study by Rogozińska et al. (2023) provides LC-MS/MS analysis that can be used for comparison, showing the characterization of the synthesized compound.[1][2]

Mandatory Visualization



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Caption: Synthetic workflow for **Ferulic acid 4-O-sulfate**.



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Caption: Logical relationship of synthesis and purification.

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References

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